

Application Notes and Protocols: AGI-14100 in U87-MG Glioma Cell Line Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AGI-14100

Cat. No.: B15137018

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Introduction

AGI-14100 is a potent and selective inhibitor of the mutant isocitrate dehydrogenase 1 (IDH1) enzyme. Mutations in IDH1, particularly the R132H substitution, are a common feature in a significant subset of gliomas, including secondary glioblastomas. The wild-type IDH1 enzyme converts isocitrate to α -ketoglutarate (α -KG), while the mutant form neomorphically reduces α -KG to the oncometabolite D-2-hydroxyglutarate (D-2-HG).^{[1][2][3]} Elevated levels of D-2-HG are implicated in tumorigenesis through epigenetic dysregulation and altered cellular metabolism.^{[1][2][3][4]} **AGI-14100** was a developmental precursor to Ivosidenib (AG-120), a first-in-class mutant IDH1 inhibitor.

The U87-MG (Uppsala 87 Malignant Glioma) cell line is a widely utilized human glioblastoma cell line in cancer research. It is important to note that the parental U87-MG cell line expresses wild-type IDH1. Therefore, to investigate the specific effects of a mutant IDH1 inhibitor like **AGI-14100**, it is essential to use a U87-MG cell line that has been genetically engineered to express the mutant IDH1 protein, typically the R132H variant. This can be achieved through stable transfection or other gene-editing techniques.

These application notes provide a comprehensive overview of the use of **AGI-14100** in experiments involving the U87-MG cell line expressing the IDH1-R132H mutation, including detailed protocols for key cellular assays.

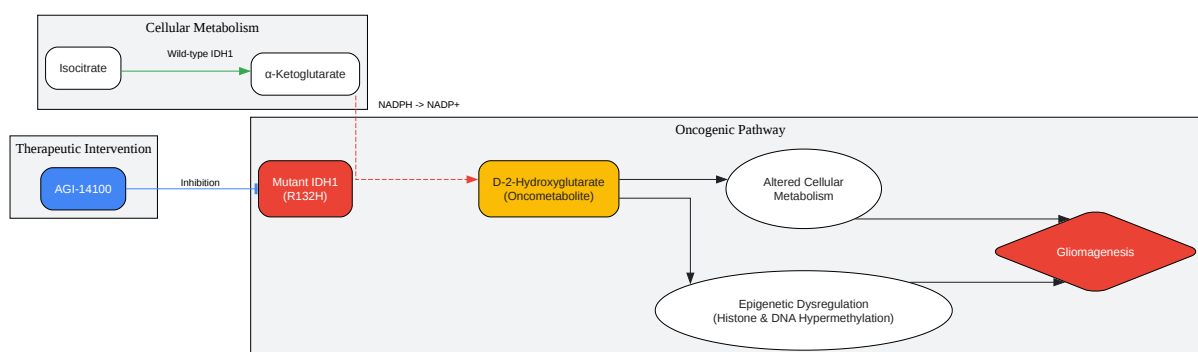
Quantitative Data Summary

The following table summarizes the key quantitative data reported for the activity of **AGI-14100** in U87-MG cells expressing the IDH1-R132H mutation.

Parameter	Cell Line	Value	Reference
IC50 (Cell Proliferation)	U87-MG (IDH1-R132H transfected)	0.74 nM	

Signaling Pathway

The following diagram illustrates the simplified signaling pathway of mutant IDH1 and the mechanism of action for **AGI-14100**.

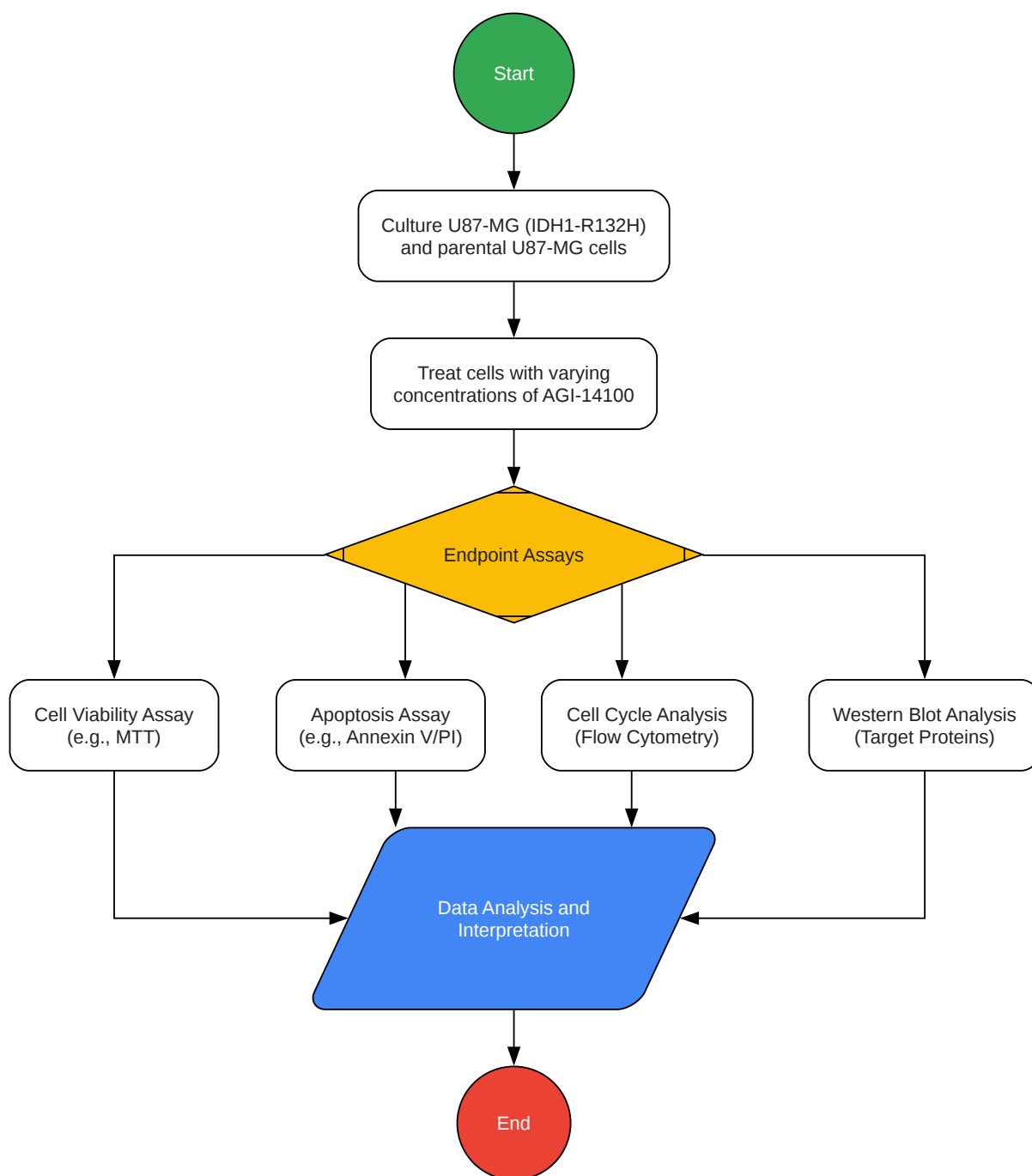


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Caption: Mutant IDH1 pathway and **AGI-14100** inhibition.

Experimental Workflow

The following diagram outlines a general experimental workflow for evaluating the efficacy of **AGI-14100** on U87-MG cells expressing mutant IDH1.



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References

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Phone: (601) 213-4426

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